

Essential Safety and Operational Guide for 5-Aminothiazole-4-carboxamide

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Compound of Interest

Compound Name: 5-Aminothiazole-4-carboxamide

Cat. No.: B1282440

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For Researchers, Scientists, and Drug Development Professionals

This document provides immediate and essential safety protocols, handling procedures, and disposal plans for **5-Aminothiazole-4-carboxamide** (CAS No. 5539-46-8). Adherence to these guidelines is critical for ensuring laboratory safety and minimizing risk during research and development activities.

Hazard Identification and Classification

5-Aminothiazole-4-carboxamide is classified with the following hazards:

- GHS07: Warning
- H302: Harmful if swallowed.[\[1\]](#)
- H315: Causes skin irritation.[\[1\]](#)[\[2\]](#)
- H319: Causes serious eye irritation.[\[1\]](#)[\[2\]](#)
- H335: May cause respiratory irritation.[\[1\]](#)[\[2\]](#)

Quantitative Data Summary

The following table summarizes key quantitative and safety information for **5-Aminothiazole-4-carboxamide**.

Property	Value
Molecular Formula	C ₄ H ₅ N ₃ OS
Molecular Weight	143.17 g/mol
CAS Number	5539-46-8
Appearance	Solid
Storage Temperature	2-8°C, sealed in a dry, dark place

Operational Plan: Safe Handling Procedures

Strict adherence to the following step-by-step procedures is mandatory to minimize exposure and ensure a safe working environment.

Engineering Controls and Personal Protective Equipment (PPE)

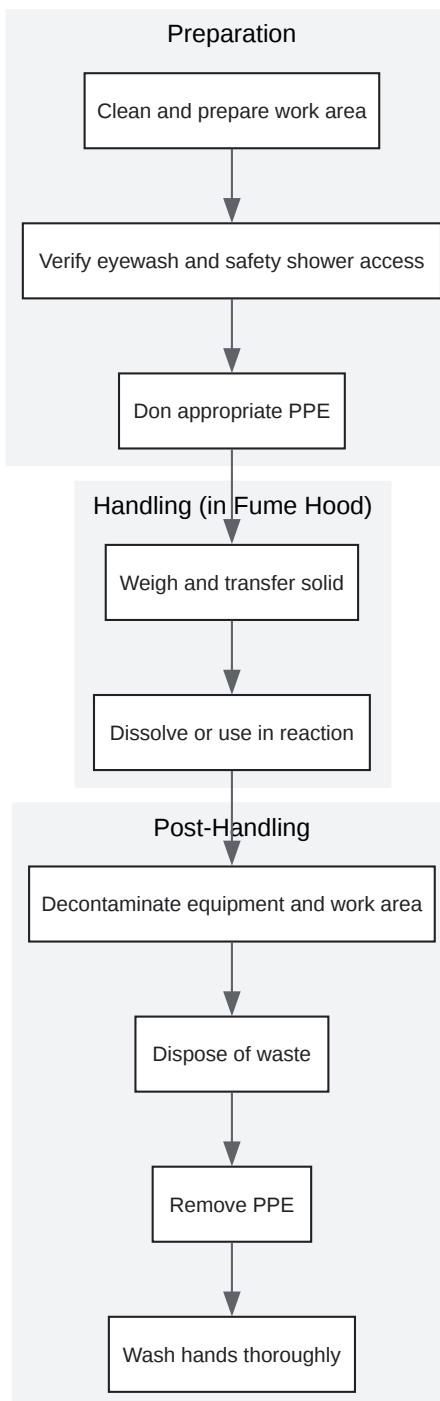
- Ventilation: All handling of **5-Aminothiazole-4-carboxamide** should be conducted in a well-ventilated area. A chemical fume hood is strongly recommended to control airborne dust and vapors.[2][3][4][5]
- Eye Protection: Wear tightly fitting safety goggles or a face shield.[1][2][3][4]
- Skin Protection: Chemical-resistant gloves (e.g., nitrile) and a lab coat or protective suit are required.[1][2][3][4]
- Respiratory Protection: If dust is generated and engineering controls are insufficient, a NIOSH-approved particulate respirator should be used.[1]

Handling Protocol

- Preparation: Ensure the work area is clean and uncluttered. Verify that an eyewash station and safety shower are readily accessible.
- Weighing and Transfer:

- Perform all weighing and transfers within a chemical fume hood to minimize dust generation.
- Use non-sparking tools.
- Handle the solid material carefully to avoid creating dust.
- Dissolving and Reactions:
 - When dissolving the solid, add it slowly to the solvent to prevent splashing.
 - If heating is required, use a well-controlled heating mantle and monitor the process closely.
- Post-Handling:
 - Thoroughly wash hands and any exposed skin with soap and water after handling.[\[3\]](#)[\[4\]](#)[\[5\]](#)
 - Decontaminate all surfaces and equipment used in the procedure.

Workflow for Safe Handling of 5-Aminothiazole-4-carboxamide

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Caption: A workflow diagram illustrating the key steps for safely handling **5-Aminothiazole-4-carboxamide**.

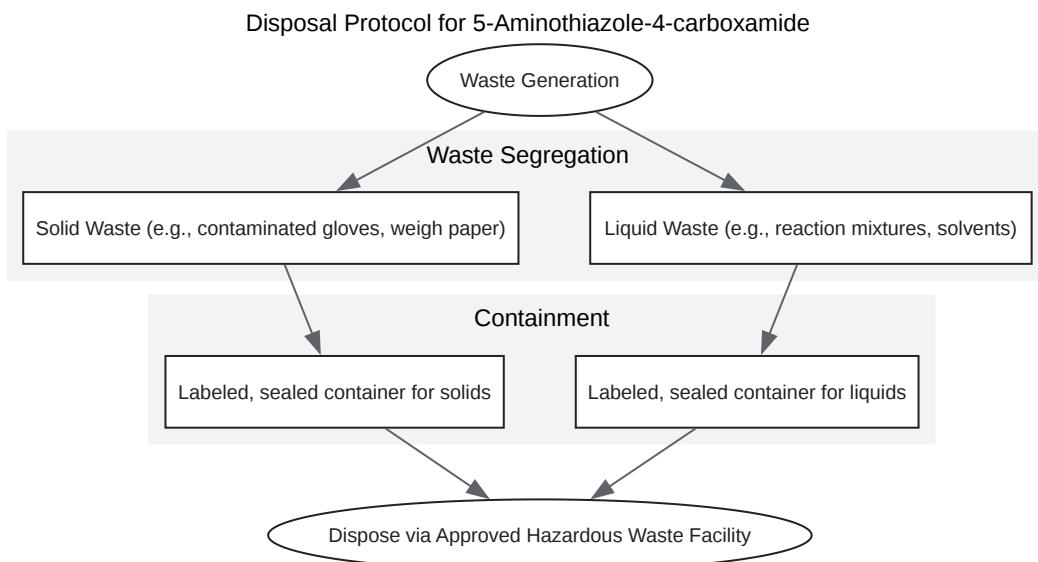
Emergency Procedures

Exposure Route	First Aid Measures
If Inhaled	Move the person to fresh air and keep them comfortable for breathing. If respiratory irritation occurs, seek medical attention. [2] [3] [4]
If on Skin	Take off immediately all contaminated clothing. Wash with plenty of soap and water. If skin irritation occurs, get medical advice/attention. [2] [3] [4]
If in Eyes	Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention. [2] [4]
If Swallowed	Rinse mouth with water. Do NOT induce vomiting. Seek immediate medical attention. [1] [3] [4]

Disposal Plan

All waste containing **5-Aminothiazole-4-carboxamide** must be treated as hazardous waste.

- Solid Waste: Collect solid waste in a clearly labeled, sealed container.
- Liquid Waste: Collect liquid waste in a compatible, sealed, and labeled container.
- Disposal: Dispose of all waste through an approved hazardous waste disposal facility, in accordance with all local, state, and federal regulations.[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#) Do not dispose of down the drain or in general trash.



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Caption: A logical flow for the proper disposal of waste containing **5-Aminothiazole-4-carboxamide**.

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